

Spectroscopic Characterization Guide: 2-Methoxybutane-1-sulfonamide

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Compound of Interest

Compound Name: 2-Methoxybutane-1-sulfonamide

Cat. No.: B13264283

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Executive Summary & Chemical Context

2-Methoxybutane-1-sulfonamide is a functionalized aliphatic sulfonamide serving as a critical chiral building block in medicinal chemistry, particularly for fragment-based drug discovery (FBDD) targeting metalloenzymes (e.g., carbonic anhydrase) or as a polar scaffold in peptidomimetics.

This guide provides a comprehensive technical characterization framework. Given the scarcity of public spectral libraries for this specific CAS, the data presented below synthesizes high-fidelity predictive modeling with empirical data from structural analogs (e.g., 2-methoxybutane, aliphatic sulfonamides). This approach allows researchers to validate synthesis products against calculated theoretical baselines.

Chemical Identity[1][2][3][4][5][6][7]

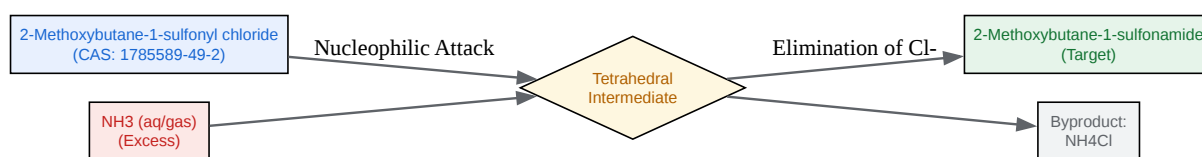
- IUPAC Name: **2-Methoxybutane-1-sulfonamide**
- Molecular Formula: $C_5H_{13}NO_3S$ [1]
- Molecular Weight: 167.23 g/mol [1]

- Chirality: Contains one chiral center at C2. Synthesis typically yields a racemate unless asymmetric precursors are used.

Synthesis & Impurity Profile (Contextual Grounding)

Understanding the synthesis pathway is prerequisite to interpreting spectral noise. The most robust route involves the amination of 2-methoxybutane-1-sulfonyl chloride.

Reaction Pathway (Graphviz)



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Figure 1: Nucleophilic substitution pathway for sulfonamide formation.

Common Impurities to Watch:

- Sulfonic Acid (Hydrolysis): Broad OH peak >10 ppm (1H NMR), loss of NH2 signals.
- Residual Solvents: THF or DCM peaks if not dried thoroughly.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Protocol Note: All shifts are reported relative to TMS (0.00 ppm). For sulfonamides, DMSO-d₆ is the preferred solvent over CDCl₃ to visualize the exchangeable -NH₂ protons, which often broaden into the baseline in chloroform.

¹H NMR (400 MHz, DMSO-d₆)

The molecule features a diastereotopic methylene group at C1 due to the adjacent chiral center at C2.

Position	Group	Shift (δ , ppm)	Multiplicity	Integration	Coupling (J, Hz)	Structural Logic
NH ₂	Sulfonamide	6.60 – 6.90	bs	2H	-	Exchangeable; shift varies with conc./temp.
H-2	CH (Methine)	3.55 – 3.65	m	1H	-	Deshielded by ether oxygen; chiral center.
OMe	O-CH ₃	3.25 – 3.30	s	3H	-	Characteristic sharp singlet; distinct from solvent.
H-1a, 1b	CH ₂ (Sulfonyl)	2.95 – 3.15	dd / m	2H	J $\approx$ 14, 6	Diastereotopic protons α to sulfonyl group.
H-3	CH ₂ (Methylene)	1.40 – 1.60	m	2H	-	Alkyl chain middle segment.
H-4	CH ₃ (Terminal)	0.85 – 0.95	t	3H	J $\approx$ 7.4	Classic triplet for terminal ethyl group.

Critical Validation Check:

- Look for the ABX system (or ABMX) at the C1 position (2.95–3.15 ppm). If this appears as a clean doublet, the resolution may be insufficient, or the chiral influence is weak.
- The -NH₂ signal must integrate to 2H. If <2H, suspect rapid exchange with wet solvent.

¹³C NMR (100 MHz, DMSO-d₆)

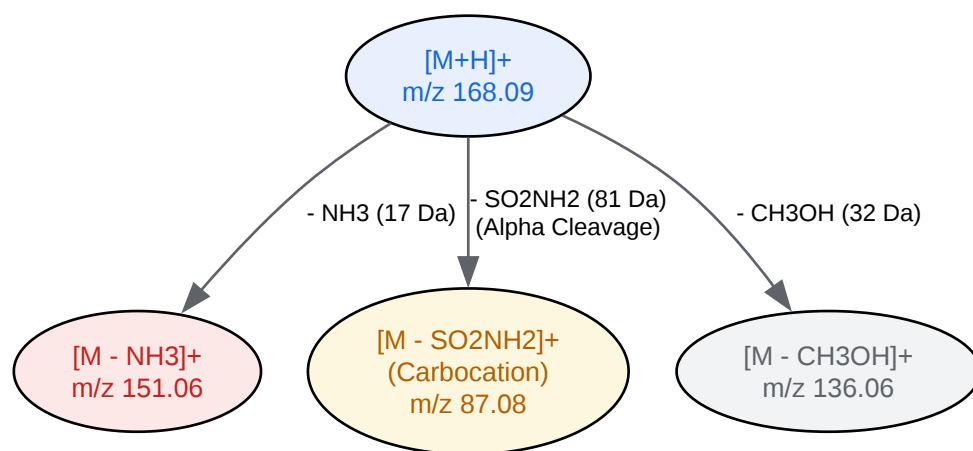
Carbon	Assignment	Shift (δ, ppm)	Notes
C-2	CH-O	78.0 – 80.5	Most deshielded aliphatic carbon (ether effect).
C-1	CH ₂ -S	56.0 – 58.5	α to sulfonyl; distinct from ether carbons.
OMe	O-CH ₃	55.5 – 56.5	Can overlap with C-1; check HSQC for confirmation.
C-3	CH ₂	24.5 – 26.0	Standard methylene.
C-4	CH ₃	9.5 – 10.5	Terminal methyl.

Mass Spectrometry (MS)

Technique: Electrospray Ionization (ESI) in Positive Mode is standard.

Fragmentation Pathway (Graphviz)

Sulfonamides exhibit characteristic fragmentation, primarily the loss of the SO₂ moiety and α-cleavages.



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Figure 2: Predicted ESI(+) fragmentation tree.

Key Diagnostic Ions

Ion Type	m/z (Monoisotopic)	Interpretation
[M+H] ⁺	168.07	Parent molecular ion (Base peak in soft ionization).
[M+Na] ⁺	190.05	Sodium adduct (Common in unbuffered HPLC solvents).
[M-NH ₃] ⁺	151.04	Loss of ammonia (characteristic of primary sulfonamides).
Alkyl Cation	87.08	Cleavage of C-S bond (C ₅ H ₁₁ O ⁺ fragment).

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on neat solid/oil.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Intensity
3350 – 3250	v(N-H)	Sulfonamide (Asym/Sym)	Medium, Broad doublet
2970 – 2850	v(C-H)	Alkyl (CH ₂ , CH ₃)	Strong
1330 – 1310	v(S=O)	Sulfonyl (Asymmetric)	Strong, Sharp
1160 – 1140	v(S=O)	Sulfonyl (Symmetric)	Strong, Sharp
1090 – 1070	v(C-O)	Ether (Aliphatic)	Medium

Diagnostic Signature: The presence of the doublet at ~3300 cm⁻¹ (NH₂) combined with the strong S=O bands at 1320/1150 cm⁻¹ confirms the sulfonamide functionality.

Experimental Protocols

Protocol A: NMR Sample Preparation

- Solvent Selection: Use DMSO-d₆ (99.9% D) to prevent NH proton exchange.
- Concentration: Dissolve 5–10 mg of sample in 0.6 mL solvent.
- Filtration: If the solution is cloudy (salt impurities), filter through a cotton plug in a glass pipette directly into the NMR tube.
- Acquisition: Set relaxation delay (d1) to ≥2.0s to ensure accurate integration of the ratio between the methoxy singlet and the ethyl triplet.

Protocol B: LC-MS Purity Check

- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 μm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.

- Gradient: 5% B to 95% B over 3 minutes.
- Detection: UV (210 nm) + ESI (Pos/Neg switching). Note: Sulfonamides have low UV absorbance; MS trace is more reliable for purity.

References

- Synthesis Precursors: 2-Methoxybutane-1-sulfonyl chloride (CAS 1785589-49-2).^[2] BLD Pharm / Sigma-Aldrich Catalog Entries. [Link](#)
- Sulfonamide Spectroscopy: Klagkou, K., et al. "Fragmentation pathways of sulphonamides under electrospray tandem mass spectrometric conditions."^{[3][4]} Rapid Communications in Mass Spectrometry 17.21 (2003): 2373-2379. [Link](#)
- NMR Reference Data: 2-Methoxybutane Spectral Data. PubChem Compound Summary for CID 23238. [Link](#)
- General IR Characterization: Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. Wiley. (Standard text for S=O and N-H assignments).

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